

Triphenylaluminum: A Comprehensive Technical Guide to its Physical Properties

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Compound of Interest

Compound Name: Aluminum, triphenyl-

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This technical guide provides an in-depth overview of the core physical properties of triphenylaluminum (TPA), a pivotal organoaluminum compound in organic synthesis and catalysis. This document consolidates key data, outlines experimental methodologies for property determination, and presents a visualization of its molecular structure to support researchers and professionals in its handling and application.

Core Physical Properties of Triphenylaluminum

Triphenylaluminum is a white crystalline solid that is highly reactive, particularly with air and water.^{[1][2]} Its physical characteristics are crucial for its use as a Lewis acid and in various chemical transformations.^{[1][2]} A summary of its key physical properties is presented in the table below. It is important to note the discrepancies in reported melting and boiling points, which may be attributed to the purity of the substance and the experimental conditions under which these values were determined. For instance, purified triphenylaluminum, after removal of its etherate, exhibits a significantly higher melting point.^[1]

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₅ Al	[2][3][4]
Molecular Weight	258.29 g/mol	[2][3][4]
Appearance	White crystalline solid	[1]
Melting Point	229–232 °C (purified)	[1]
237 °C	[2][5]	
70 °C	[5]	
Boiling Point	245 °C	[5]
78.8 °C at 760 mmHg	[2]	
Density	0.868 g/mL at 25 °C (of a 1 M solution in dibutyl ether)	[3][5]
Solubility	Insoluble in water. Soluble in organic solvents such as chloroform and toluene.[5] Readily soluble in anhydrous organic solvents like dibutyl ether.[5]	[5]

Experimental Protocols

The accurate determination of the physical properties of triphenylaluminum necessitates rigorous experimental techniques, particularly given its sensitivity to air and moisture. All operations should be conducted under an inert atmosphere, such as prepurified nitrogen or in a nitrogen-filled dry box.[1]

Synthesis and Purification of Triphenylaluminum

A common method for the synthesis of triphenylaluminum involves the reaction of diphenylmercury with aluminum wool in sodium-dried xylene.[1] The reaction mixture is refluxed for 24 hours at 140–150 °C.[1] Following the reaction, the xylene is distilled off under reduced pressure.[1]

The purification of the resulting triphenylaluminum is a critical step to obtain accurate physical property measurements. A detailed procedure is described in Organic Syntheses:

- **Extraction:** The crude product is transferred to a Soxhlet extraction apparatus and extracted with dry ether for 15–20 hours.^[1] During this process, white crystals of triphenylaluminum etherate precipitate in the collection flask.^[1]
- **Isolation of Etherate:** The ether is decanted, and the crystals of the etherate are washed with dry ether and then dried under reduced pressure at 25 °C.^[1] The melting point of the triphenylaluminum etherate is 126–130 °C.^[1]
- **Sublimation for Pure Triphenylaluminum:** To obtain pure, ether-free triphenylaluminum, the etherate is heated at 150 °C under a vacuum of 0.1 mmHg for approximately 13 hours.^[1] This process removes the ether of crystallization, yielding pure triphenylaluminum with a melting point of 229–232 °C.^[1]

Determination of Melting Point

The melting point of purified triphenylaluminum can be determined using a standard melting point apparatus, such as a Mel-Temp apparatus.

- **Sample Preparation:** A small amount of the purified solid triphenylaluminum is loaded into a capillary tube (1-2 mm high).^[6]
- **Measurement:** The capillary tube is placed in the heating block of the apparatus.^[6] The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.^[6]
- **Observation:** The melting range is recorded from the temperature at which the first droplet of liquid appears (T1) to the temperature at which the entire sample has melted (T2).^[6] For a pure crystalline compound, this range should be narrow, typically 0.5-1 °C.^[6]

Determination of Boiling Point

Due to the high melting point and potential for decomposition at elevated temperatures, determining the boiling point of triphenylaluminum requires careful consideration. Standard methods such as distillation or the Thiele tube method can be adapted.

Distillation Method:

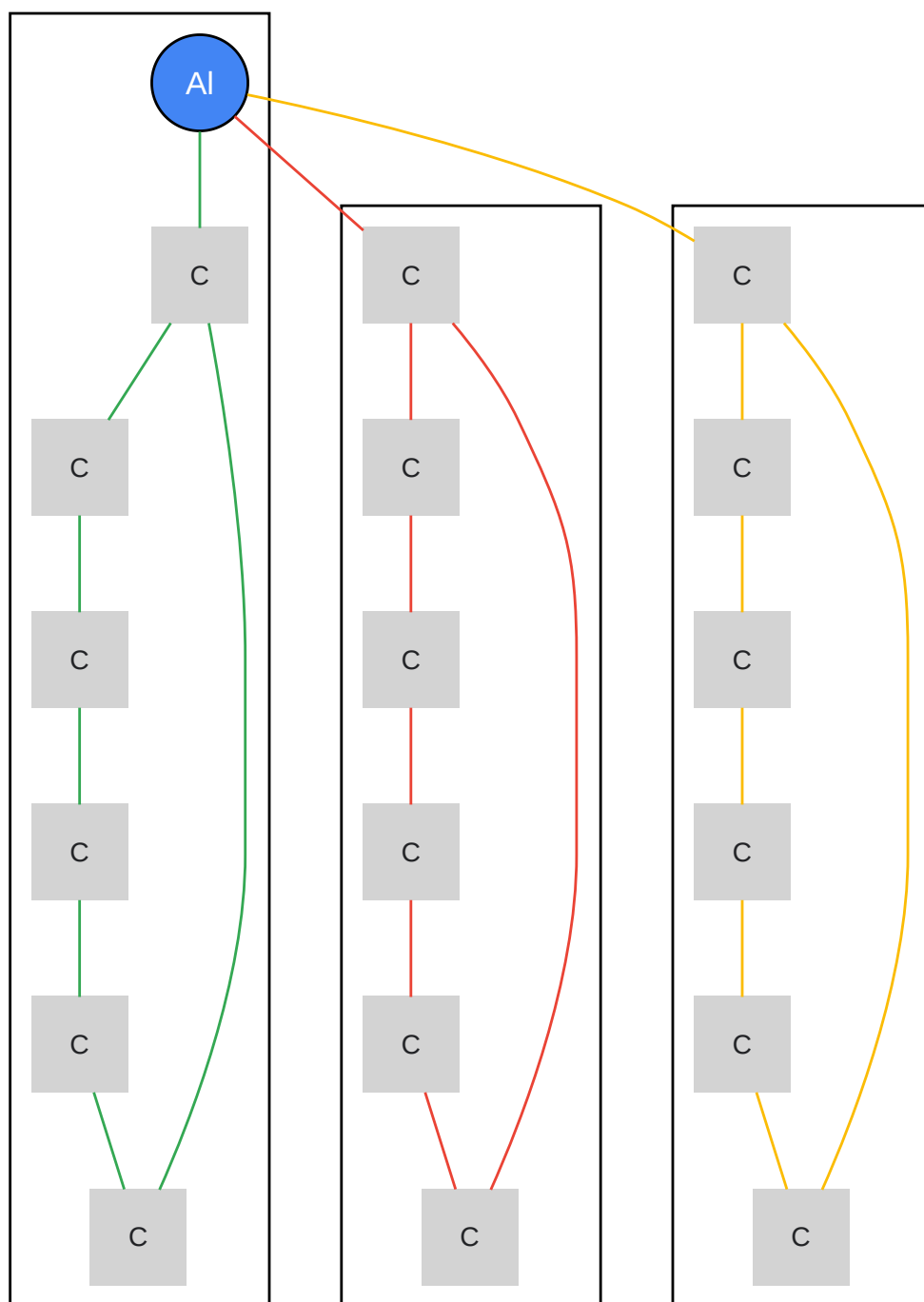
- **Apparatus Setup:** A simple distillation apparatus is assembled using dry glassware under an inert atmosphere.^[7] This includes a distilling flask, a condenser, a receiving flask, and a thermometer.^[7]
- **Procedure:** The substance is placed in the distilling flask with boiling chips.^[7] The liquid is heated to its boiling point, and the vapor is allowed to distill and condense into the receiving flask.^[7] The thermometer bulb should be positioned so that it is fully immersed in the vapor phase to obtain an accurate reading of the boiling point.^[7] The atmospheric pressure should be recorded as the boiling point is pressure-dependent.^[7]

Thiele Tube Method (for small quantities):

- **Sample Preparation:** A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is inverted and placed inside the test tube.^[7]
- **Apparatus Setup:** The test tube is attached to a thermometer and placed in a Thiele tube filled with a high-boiling, inert oil.^[7]
- **Measurement:** The Thiele tube is gently heated.^[7] As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[7] The heating is then stopped, and the apparatus is allowed to cool.^[7] The boiling point is the temperature at which the liquid is drawn back into the capillary tube.^[7]

Molecular Structure of Triphenylaluminum

The molecular structure of triphenylaluminum consists of a central aluminum atom bonded to three phenyl groups. This structure is fundamental to its chemical reactivity and physical properties.



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Caption: Molecular structure of triphenylaluminum.

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- To cite this document: BenchChem. [Triphenylaluminum: A Comprehensive Technical Guide to its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1628552#triphenylaluminum-physical-properties-melting-point-boiling-point]

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